

optimizing heptyl 1-thiohexopyranoside experiments

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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Chemical Data for Heptyl 1-Thiohexopyranoside

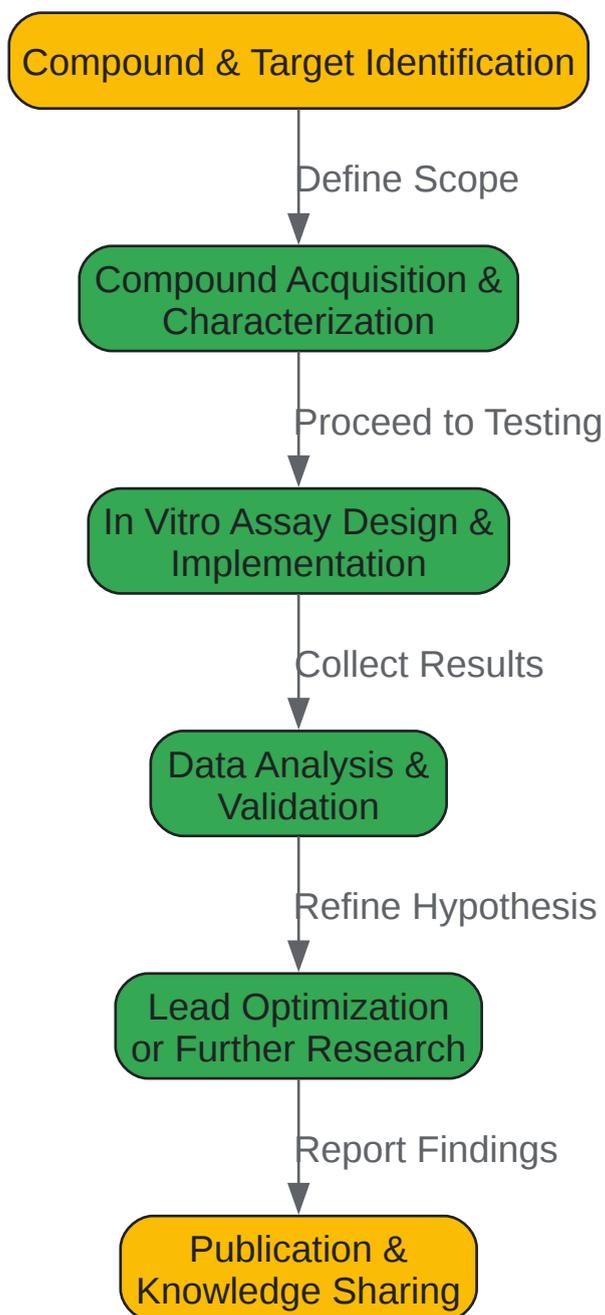
For your reference, here is a summary of the key identifying information and properties for **Heptyl 1-Thiohexopyranoside** (also known as heptyl 1-thio-beta-D-glucopyranoside).

Property	Details
IUPAC Name	(2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1]
Molecular Formula	C ₁₃ H ₂₆ O ₅ S [2] [1]
Molecular Weight	294.408 g/mol [2] [1]
CAS Registry	Information not located in search results
SMILES	CCCCCCS[C@H]1C@@HCO)O)O)O [2]
InChIKey	HPEGNLMTTNTJSP-LBELIVKGSA-N [2] [1]
DrugBank ID	DB04450 (Experimental) [2]

Property	Details
Related Drug Targets	Rhodopsin; NADPH:ferredoxin reductase; Acyl carrier protein; Biotin biosynthesis cytochrome P450 [2]

Experimental Workflow for Research

Based on the role of similar compounds in drug discovery, the following diagram outlines a general, high-level workflow for conducting research on a small molecule like **Heptyl 1-Thiohexopyranoside**. You can adapt this framework to your specific project goals.



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FAQs and Troubleshooting Guidance

Since detailed troubleshooting information for this specific compound was not available, here are some general guidance and strategies based on common experimental challenges.

- **Q1: Where can I find detailed experimental protocols for using Heptyl 1-Thiohexopyranoside?**
 - **A:** The most reliable sources are scientific literature and specialized databases. I recommend searching platforms like **PubMed** or **Google Scholar** for research articles that have used this specific compound (using its name, DB04450, or InChIKey). The **RCSB PDB** (Protein Data Bank) entry may also list structures where this molecule appears, providing context for its experimental use [2].
- **Q2: The compound is not dissolving properly in my buffer. What should I do?**
 - **A:** Solubility is a common hurdle.
 - **Confirm Solvent Compatibility:** Check the chemical properties. As a glucopyranoside derivative, it may have different solubility in aqueous vs. organic solvents. Start with water or buffered saline and consider adding a small percentage of a co-solvent like DMSO if needed.
 - **Review Literature:** Look for papers that mention this compound to see what solvents they used.
 - **Physical Agitation:** Use gentle warming (in a water bath) and vortexing or sonication to aid dissolution.
- **Q3: My bioassay results are inconsistent or show no activity. How can I troubleshoot this?**
 - **A:** Inconsistent results can stem from various sources.
 - **Compound Integrity:** Verify the stability of your stock solution. How is it stored? Has it been subjected to freeze-thaw cycles? Consider making a fresh solution.
 - **Assay Conditions:** Re-optimize critical parameters like pH, temperature, ion concentration, and incubation time.
 - **Control Experiments:** Ensure your positive and negative controls are functioning as expected to validate the assay itself.

Strategies for Finding Deeper Technical Information

To build a more complete knowledge base, I suggest you:

- **Dive into the Primary Literature:** Use the key identifiers from the table above (like the InChIKey HPEGNLMTTNTJSP-LBELIVKGS-A-N) to search scientific publications for detailed methods [2] [1].
- **Leverage Specialized Databases:** Explore other scientific databases such as **PubChem** (which lists the CID as 656917) or **ChEMBL** for potential bioactivity data and associated assays [2].
- **Consult General Best Practices:** For overarching strategies in modern drug discovery—like the use of Click Chemistry, DNA-Encoded Libraries (DEL), and AI-driven design—reviewing recent trend

analyses can provide valuable context for optimizing any experimental pipeline [3] [4].

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References

1. - Heptyl Result Summary | BioGRID 1 Thiohexopyranoside [thebiogrid.org]
2. RCSB PDB - HTG Ligand Summary Page [rcsb.org]
3. The latest trends in drug discovery | CAS [cas.org]
4. Frontiers | New strategies to enhance the efficiency and precision of... [frontiersin.org]

To cite this document: Smolecule. [optimizing heptyl 1-thiohexopyranoside experiments]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591824#optimizing-heptyl-1-thiohexopyranoside-experiments>]

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